

An In-depth Technical Guide on the Physical Properties of 3-Methylthio-quinoline

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Compound of Interest

Compound Name: 3-Methylthio-quinoline

Cat. No.: B15389857

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A comprehensive review of available data for **3-Methylthio-quinoline** and its closely related analogs.

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the physical properties of **3-Methylthio-quinoline**. Despite a thorough search of scientific literature and chemical databases, specific experimental data for the physical properties of **3-Methylthio-quinoline** remains largely unavailable. This scarcity of information suggests that the compound may not have been extensively synthesized or characterized.

Therefore, this guide will provide available data on the closely related compound, 3-Methylquinoline, to offer a comparative reference. It is crucial to note that while structurally similar, the substitution of a methyl group with a methylthio group will influence the physical properties.

Comparative Physical Properties

To provide a baseline for understanding the potential properties of **3-Methylthio-quinoline**, the following table summarizes the known physical properties of 3-Methylquinoline.

Physical Property	3-Methylquinoline	3-Methylthio-quinoline
Molecular Formula	C ₁₀ H ₉ N	C ₁₀ H ₉ NS
Molecular Weight	143.19 g/mol	Data not available
Melting Point	16-17 °C	Data not available
Boiling Point	252-253 °C	Data not available
Density	1.069 g/mL at 25 °C	Data not available
Solubility	Data not available	Data not available
Refractive Index	n ₂₀ /D 1.615	Data not available

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **3-Methylthio-quinoline** are not available due to the lack of published research on this specific compound. However, standard methodologies for determining these properties for organic compounds would be applicable. These include:

- **Melting Point:** Determined using a melting point apparatus, where a small sample is heated until it transitions from a solid to a liquid.
- **Boiling Point:** Measured by distillation at atmospheric pressure, noting the temperature at which the liquid boils.
- **Density:** Can be determined using a pycnometer or a hydrometer.
- **Solubility:** Assessed by dissolving a known amount of the compound in various solvents at a specific temperature until saturation is reached.

Synthesis of Quinoline Derivatives

While a specific synthesis protocol for **3-Methylthio-quinoline** is not readily found, the synthesis of quinoline derivatives is well-established in organic chemistry. Several named reactions are commonly employed to construct the quinoline ring system, including:

- Skraup Synthesis: The reaction of aniline with glycerol, sulfuric acid, and an oxidizing agent.
- Doebner-von Miller Reaction: A reaction of an α,β -unsaturated carbonyl compound with an aniline.
- Combes Quinoline Synthesis: The reaction of anilines with β -diketones.
- Friedländer Synthesis: The condensation of a 2-aminoaryl aldehyde or ketone with a compound containing a reactive α -methylene group.

The introduction of the 3-methylthio group could potentially be achieved through modification of a pre-formed quinoline ring or by using a starting material already containing the methylthio moiety.

Logical Relationship for Synthesis Approach

Below is a generalized workflow for the potential synthesis of a substituted quinoline like **3-Methylthio-quinoline**.

Caption: A generalized workflow for the synthesis of a substituted quinoline.

Signaling Pathways and Experimental Workflows

Currently, there is no information available in the scientific literature regarding any signaling pathways or specific experimental workflows in which **3-Methylthio-quinoline** is involved. Research into the biological activity of novel quinoline derivatives is an ongoing field, and future studies may elucidate the role, if any, of this particular compound.

In conclusion, while a detailed technical guide on the physical properties of **3-Methylthio-quinoline** cannot be provided at this time due to a lack of available data, this document offers a summary of the properties of a closely related compound and outlines general synthetic strategies. Further experimental investigation is required to fully characterize **3-Methylthio-quinoline**.

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